

# Technical Guide: Characterization of 4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl

Cat. No.: B1333989

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available characterization data for the heterocyclic compound **4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl**, a key intermediate in the synthesis of more complex bipyridine ligands.<sup>[1]</sup> This document compiles essential physical, chemical, and safety data, presented for ease of reference.

## Core Compound Properties

**4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl** is a functionalized derivative of 2,2'-bipyridine, a widely used ligand in coordination chemistry. The presence of a hydroxymethyl group and a methyl group at the 4 and 4' positions, respectively, allows for further chemical modification, making it a valuable building block in the synthesis of bespoke molecules for various applications, including materials science and catalysis.

## Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O	PubChem[2]
Molecular Weight	200.24 g/mol	PubChem, ChemicalBook[2][3]
Melting Point	119.0 to 123.0 °C	ChemicalBook[3]
Boiling Point (Predicted)	377.8 ± 37.0 °C	ChemicalBook[3]
Density (Predicted)	1.169 ± 0.06 g/cm <sup>3</sup>	ChemicalBook[3]
pKa (Predicted)	13.25 ± 0.10	ChemicalBook[3]
Solubility	Soluble in Methanol	ChemicalBook[3]
Appearance	White to Orange to Green powder to crystal	ChemicalBook[3]

**Table 2: Compound Identifiers**

Identifier Type	Identifier	Source
CAS Number	81998-04-1	PubChem, ChemicalBook[2][3]
IUPAC Name	[2-(4-methyl-2-pyridinyl)-4-pyridinyl]methanol	PubChem[2]
InChI	InChI=1S/C12H12N2O/c1-9-2-4-13-11(6-9)12-7-10(8-15)3-5-14-12/h2-7,15H,8H2,1H3	PubChem, ChemicalBook[2][3]
InChIKey	GJCOKGHYIMLPB-UHFFFAOYSA-N	PubChem, ChemicalBook[2][3]
SMILES	C1(C2=NC=CC(C)=C2)=NC=CC(CO)=C1	ChemicalBook[3]
EC Number	805-844-0	PubChem[2]

## Spectroscopic and Safety Data

While specific spectral data such as detailed NMR peak assignments or mass spectrometry fragmentation patterns for **4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl** are not readily available in the public domain, PubChem lists a GC-MS spectrum under the reference I-82-597-4, copyrighted by John Wiley & Sons, Inc.[2] Researchers may need to consult specialized databases or perform their own analyses to obtain detailed spectral characterization.

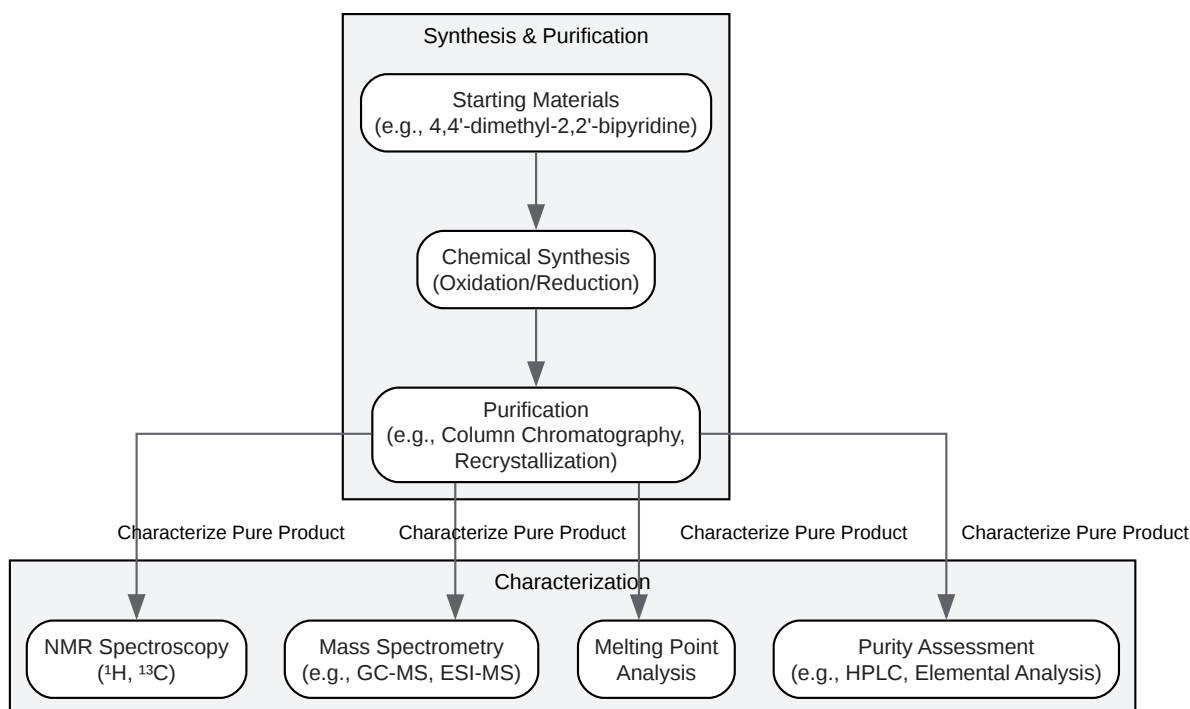
### Table 3: GHS Safety and Hazard Information

Hazard Code	Description	Hazard Class
H315	Causes skin irritation	Skin Irritation, Category 2[2]
H319	Causes serious eye irritation	Eye Irritation, Category 2[2]
H335	May cause respiratory irritation	Specific target organ toxicity, single exposure[2]

## Experimental Protocols and Methodologies

Detailed, step-by-step synthesis protocols for **4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl** are not extensively documented in freely accessible literature. However, the synthesis of related hydroxymethylbipyridine precursors is generally achieved through methods such as the oxidation of the corresponding methyl-substituted bipyridines, followed by esterification and reduction.[4] For instance, the synthesis of 4,4'-bis(hydroxymethyl)-2,2'-bipyridine has been achieved via the oxidation of 4,4'-dimethyl-2,2'-bipyridine.[4] A similar synthetic strategy can be inferred for the target compound.

A general workflow for the characterization of a synthesized batch of **4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl** is outlined below.

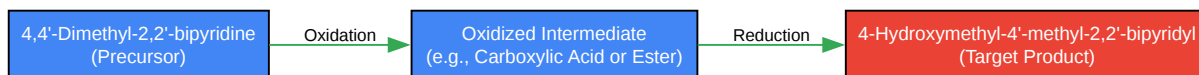


[Click to download full resolution via product page](#)

General experimental workflow for synthesis and characterization.

## Logical Relationships in Synthesis

The synthesis of functionalized bipyridines often involves a multi-step process. The conversion of a methyl group to a hydroxymethyl group is a common transformation in organic synthesis, allowing for the introduction of a reactive handle for further derivatization.



[Click to download full resolution via product page](#)

Inferred synthetic relationship from precursor to product.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. 4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl | C<sub>12</sub>H<sub>12</sub>N<sub>2</sub>O | CID 2754750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-HydroxyMethyl-4'-Methyl-2,2'-bipyridyl CAS#: 81998-04-1 [m.chemicalbook.com]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Characterization of 4-Hydroxymethyl-4'-methyl-2,2'-bipyridyl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333989#4-hydroxymethyl-4-methyl-2-2-bipyridyl-characterization-data]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)